

solubility of 3-Fluorotoluene in common organic solvents

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Compound of Interest

Compound Name: 3-Fluorotoluene

Cat. No.: B1676563

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An In-Depth Technical Guide to the Solubility of **3-Fluorotoluene** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Fluorotoluene (also known as m-fluorotoluene) is an aromatic organic compound with increasing importance as a solvent and an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A thorough understanding of its solubility characteristics in various organic solvents is crucial for its application in chemical synthesis, purification processes, and formulation development. This technical guide provides a summary of the available solubility information for **3-Fluorotoluene**, a detailed experimental protocol for determining its solubility, and a compilation of its key physical properties. It is important to note that while qualitative solubility information is available, specific quantitative solubility data for **3-Fluorotoluene** in a wide range of common organic solvents is not extensively reported in publicly available literature.

Physical Properties of 3-Fluorotoluene

A summary of the key physical properties of **3-Fluorotoluene** is presented in Table 1. This data is essential for handling, storage, and for the design of experimental procedures.

Table 1: Physical Properties of **3-Fluorotoluene**

| Property | Value | References |
|---------------------------------------|---|---|
| CAS Number | 352-70-5 | [2] [3] |
| Molecular Formula | C ₇ H ₇ F | [2] |
| Molecular Weight | 110.13 g/mol | [2] [4] |
| Appearance | Colorless liquid with an aromatic odor. | [2] [4] |
| Density | 0.991 g/mL at 25 °C | [3] |
| Boiling Point | 115 °C | [3] |
| Melting Point | -87 °C | [3] |
| Flash Point | 9 °C (48.2 °F) | [3] |
| Refractive Index (n _{20/D}) | 1.469 | |

Solubility of 3-Fluorotoluene

3-Fluorotoluene is generally characterized by its low solubility in water and higher solubility in organic solvents.[\[1\]](#) Detailed quantitative solubility data is sparse; however, Table 2 summarizes the qualitative solubility in several common solvents based on available information. The principle of "like dissolves like" suggests that **3-Fluorotoluene**, a relatively nonpolar aromatic compound, will be most soluble in other aromatic or nonpolar solvents.

Table 2: Qualitative Solubility of **3-Fluorotoluene** in Common Solvents

| Solvent | Qualitative Solubility | References |
|---------|------------------------|---------------------|
| Water | Immiscible | [5] |
| Benzene | Soluble | [6] |
| Toluene | Soluble | [6] |
| Ethanol | Soluble | [6] |

Experimental Protocol for Determining Solubility

The following is a detailed methodology for determining the solubility of a liquid analyte, such as **3-Fluorotoluene**, in a liquid solvent. This protocol is based on the widely accepted isothermal shake-flask method.^{[7][8]}

Objective: To determine the concentration of **3-Fluorotoluene** in a given organic solvent at saturation under controlled temperature conditions.

1. Materials and Apparatus

- Analyte: **3-Fluorotoluene** (purity $\geq 99\%$)
- Solvents: A range of common organic solvents (e.g., hexane, toluene, ethanol, ethyl acetate, acetone) of analytical grade.
- Apparatus:
 - Analytical balance (readable to ± 0.1 mg)
 - Thermostatic shaker bath or incubator capable of maintaining a constant temperature (± 0.1 °C).
 - Glass vials or flasks with airtight screw caps (e.g., 20 mL scintillation vials).
 - Calibrated positive displacement micropipettes.
 - Syringes and syringe filters (e.g., 0.22 μm PTFE).
 - Volumetric flasks and pipettes for dilutions.
 - Gas chromatograph (GC) with a Flame Ionization Detector (FID) or other suitable analytical instrument (e.g., HPLC) for concentration measurement.

2. Preparation of Standard Solutions

- Prepare a series of standard solutions of **3-Fluorotoluene** in the chosen solvent.

- The concentration range of these standards should bracket the expected solubility.
- For example, prepare standards with concentrations of 1, 5, 10, 20, and 50 mg/mL.
- These standards will be used to create a calibration curve for the analytical instrument.

3. Experimental Procedure (Shake-Flask Method)

- Set the thermostatic shaker bath to the desired experimental temperature (e.g., 25 °C).
- Add a known volume (e.g., 5 mL) of the selected organic solvent to several vials.
- Add an excess amount of **3-Fluorotoluene** to each vial. An excess is present when a separate phase of **3-Fluorotoluene** is visible after initial mixing.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in the thermostatic shaker and agitate them for a sufficient time to reach equilibrium. A period of 24 to 48 hours is typically recommended.^{[9][10]}
- After the equilibration period, stop the agitation and allow the vials to rest in the thermostatic bath for at least 2 hours to allow for phase separation.
- Carefully withdraw a sample from the solvent phase (the supernatant) using a syringe. Avoid disturbing the undissolved **3-Fluorotoluene** phase.
- Immediately filter the sample through a syringe filter into a clean vial. This step is crucial to remove any undissolved microdroplets.
- Accurately dilute the filtered sample with the same solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted samples using the calibrated analytical instrument (e.g., GC-FID) to determine the concentration of **3-Fluorotoluene**.

4. Data Analysis

- Construct a calibration curve by plotting the analytical instrument's response (e.g., peak area from GC) against the known concentrations of the standard solutions.
- Use the calibration curve to determine the concentration of **3-Fluorotoluene** in the diluted experimental samples.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- The resulting concentration is the solubility of **3-Fluorotoluene** in the specific solvent at the experimental temperature. Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3-Fluorotoluene**.



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Caption: Experimental workflow for determining the solubility of **3-Fluorotoluene**.

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